

Protocol for Expression and Purification of SARS-CoV-2 nsp3 Macrodomain

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Compound of Interest

Compound Name: SARS-CoV-2 nsp3-IN-1

Cat. No.: B15566518

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Application Notes

The non-structural protein 3 (nsp3) of SARS-CoV-2 contains a macrodomain (Mac1) that plays a crucial role in the viral life cycle by reversing host-mediated antiviral ADP-ribosylation, thereby counteracting the host's innate immune response.[1][2][3] This function makes the nsp3 macrodomain a compelling target for the development of antiviral therapeutics.[2][3][4] The following protocol provides a detailed methodology for the high-yield expression and purification of the SARS-CoV-2 nsp3 macrodomain in *Escherichia coli*. The expressed protein is N-terminally His-tagged to facilitate purification by immobilized metal affinity chromatography (IMAC), followed by size-exclusion chromatography (SEC) to achieve high purity. This protocol is intended for researchers, scientists, and drug development professionals requiring a reliable source of purified nsp3 macrodomain for structural, biochemical, and drug screening assays.

Quantitative Data Summary

The following table summarizes typical quantitative data obtained from the expression and purification of the SARS-CoV-2 nsp3 macrodomain using the protocol described below. Values can vary depending on the specific construct, expression conditions, and equipment used.

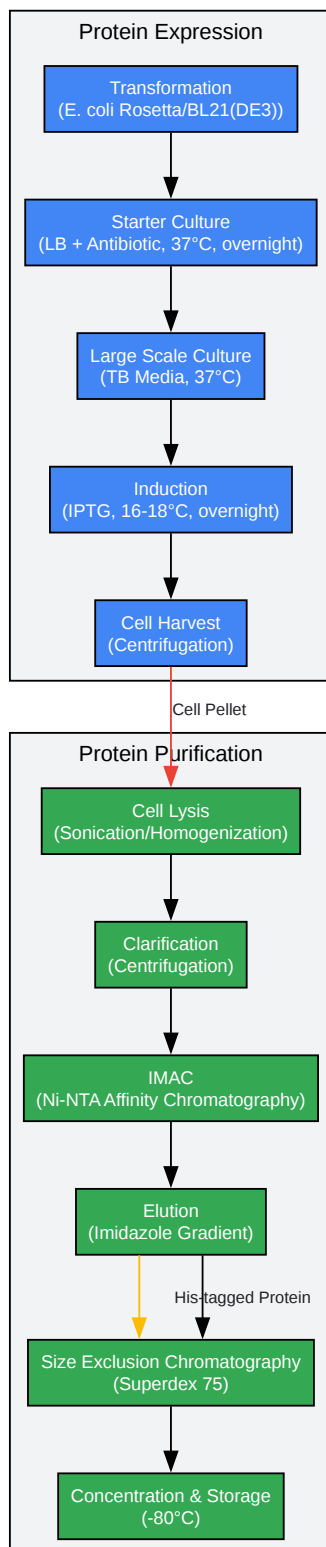
Parameter	Typical Value(s)	Notes
Vector	pNIC28-Bsa4, pDEST	Plasmids conferring kanamycin or carbenicillin resistance with a T7 promoter. [4] [5] [6]
Expression Host	E. coli Rosetta (DE3) or BL21(DE3)	Strains suitable for expressing proteins from T7 promoter-based vectors. [4] [6] [7]
Culture Volume	1 - 6 L	Scalable based on required protein yield. [5] [7]
OD600 at Induction	1.0 - 1.4	Optimal cell density for induction of protein expression. [4] [5]
IPTG Concentration	0.4 - 1.0 mM	Isopropyl β -D-1-thiogalactopyranoside concentration for inducing expression. [5] [8]
Induction Temperature	16 - 18 °C	Lower temperatures promote proper protein folding. [4] [5] [8]
Induction Time	Overnight (16-18 hours)	Duration of protein expression post-induction. [4] [5]
Purification Steps	IMAC, SEC	Immobilized Metal Affinity Chromatography followed by Size Exclusion Chromatography. [1] [4]
Final Protein Yield	6 - 45 mg/L of culture	Varies significantly based on the specific construct and protocol adherence. [6] [7]
Purity	>95%	As determined by SDS-PAGE.
Final Protein Concentration	>6 - 45 mg/mL	Concentration achieved after final purification and concentration steps. [6] [7]

Molecular Weight (His-tagged) ~18-20 kDa

Dependent on the specific
construct and tags.[\[7\]](#)

Experimental Workflow Diagram

Experimental Workflow for SARS-CoV-2 nsp3 Macrodomain Expression and Purification

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Caption: Workflow for nsp3 macrodomain expression and purification.

Experimental Protocols

Transformation and Expression

- **Transformation:** Transform a chemically competent *E. coli* strain, such as Rosetta (DE3) or BL21(DE3), with a plasmid encoding the N-terminally His-tagged SARS-CoV-2 nsp3 macrodomain (e.g., in a pNIC28-Bsa4 or pDEST vector).^{[4][6][7]} Plate the transformation mixture on an LB agar plate containing the appropriate antibiotic (e.g., 50 µg/mL kanamycin or carbenicillin) and incubate overnight at 37°C.^{[6][9]}
- **Starter Culture:** Inoculate a single colony from the agar plate into 10-50 mL of Luria-Bertani (LB) broth supplemented with the appropriate antibiotic.^{[5][9]} Grow the starter culture overnight at 37°C with shaking at 200 rpm.^{[5][9]}
- **Large-Scale Culture:** The following day, use the starter culture to inoculate 1 L of Terrific Broth (TB) or LB media containing the appropriate antibiotic in a baffled flask.^{[4][6]} Grow the culture at 37°C with vigorous shaking (200 rpm).^[8]
- **Induction:** Monitor the optical density of the culture at 600 nm (OD₆₀₀). When the OD₆₀₀ reaches 1.0-1.4, reduce the temperature of the incubator to 18°C.^{[4][5]} Once the culture has cooled, induce protein expression by adding IPTG to a final concentration of 0.4-1.0 mM.^{[5][8]}
- **Harvest:** Continue to incubate the culture overnight (16-18 hours) at 18°C with shaking at 180 rpm.^{[5][7]} Harvest the bacterial cells by centrifugation at 4,000 x g for 30 minutes at 4°C.^{[5][8]} Discard the supernatant and store the cell pellet at -80°C until purification.^{[5][7]}

Protein Purification

- **Cell Lysis:** Resuspend the frozen cell pellet in lysis buffer (e.g., 50 mM HEPES pH 7.5, 500 mM NaCl, 5% glycerol, 20 mM imidazole, 0.5 mM TCEP).^{[4][7]} The buffer volume should be approximately 5 mL per gram of wet cell paste. Add lysozyme and Benzonase to the resuspended pellet to facilitate cell wall breakdown and nucleic acid digestion.^{[6][7]} Lyse the cells by sonication or high-pressure homogenization on ice.^{[1][4]}
- **Clarification:** Centrifuge the lysate at high speed (e.g., 38,000 x g) for 1 hour at 4°C to pellet insoluble cell debris.^{[8][10]} Carefully collect the supernatant, which contains the soluble His-

tagged nsp3 macrodomain.

- Immobilized Metal Affinity Chromatography (IMAC):
 - Equilibrate a Ni-NTA or other nickel-charged affinity resin (e.g., Ni Sepharose 6 FF) in a gravity-flow column with lysis buffer.[7][8]
 - Load the clarified lysate onto the equilibrated column.[1]
 - Wash the column with several column volumes of wash buffer (e.g., lysis buffer with a slightly higher imidazole concentration, such as 20-40 mM) to remove non-specifically bound proteins.[4][8]
 - Elute the His-tagged nsp3 macrodomain from the resin using an elution buffer containing a high concentration of imidazole (e.g., 300-500 mM imidazole).[1][8] Collect the eluate in fractions.
- Size-Exclusion Chromatography (SEC):
 - Concentrate the pooled IMAC elution fractions containing the nsp3 macrodomain using a centrifugal concentrator with an appropriate molecular weight cutoff (e.g., 10 kDa).
 - Further purify the protein by injecting the concentrated sample onto a size-exclusion chromatography column (e.g., HiLoad 16/600 Superdex 75 pg) pre-equilibrated with a suitable gel filtration buffer (e.g., 20 mM HEPES pH 7.5, 250 mM NaCl, 2 mM DTT).[4][7]
 - Collect fractions and analyze them by SDS-PAGE to identify those containing the pure nsp3 macrodomain.
- Concentration and Storage:
 - Pool the pure fractions from the SEC step and concentrate the protein to a final concentration of >6 mg/mL.[6]
 - For long-term storage, flash-freeze the purified protein in liquid nitrogen and store at -80°C.[4][7] The addition of glycerol to a final concentration of 10% can help prevent freeze-thaw damage.[1]

Quality Control

- SDS-PAGE: Analyze samples from each stage of the purification process (clarified lysate, flow-through, washes, elutions, and final purified protein) by SDS-PAGE to monitor the purification efficiency and assess the purity of the final product.[7]
- Mass Spectrometry: The identity and integrity of the purified protein can be confirmed by mass spectrometry.[7]

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